

Part 1: Executive Summary & Immediate Action

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tris succinate*

CAS No.: 84540-64-7

Cat. No.: B1622931

[Get Quote](#)

Status: Non-regulated for transport (DOT), but classified as an Irritant (Xi) under GHS.[1]
Primary Hazard: Skin, eye, and respiratory irritation.[1][2][3][4] Disposal Classification: Non-RCRA Hazardous Waste (unless contaminated), but generally managed as Organic Chemical Waste due to Biological Oxygen Demand (BOD).[1]

Emergency Response Card (Spills & Exposure)

Scenario	Immediate Action Protocol
Skin Contact	Wash with soap and copious water for 15 min. [1][5] Remove contaminated clothing.[2][5][6][7] [8][9][10]
Eye Contact	Rinse cautiously with water for 15 min.[1][2][5] Remove contact lenses if easy to do.[3][5][11]
Solid Spill	Do not sweep dry dust (aerosol risk).[1] Dampen with inert absorbent or use HEPA vacuum.
Liquid Spill	Absorb with vermiculite/sand.[1][8][9][10] Place in a sealed container labeled "Chemical Waste."

Part 2: Technical Profile & Hazard Assessment

As scientists, we must understand why we manage specific buffers. **Tris succinate** (CAS 85169-32-0) is a salt formed by neutralizing Tris base with succinic acid.[1] While it lacks the acute toxicity of cacodylate or azide, it presents specific disposal challenges often overlooked in high-throughput labs.[1]

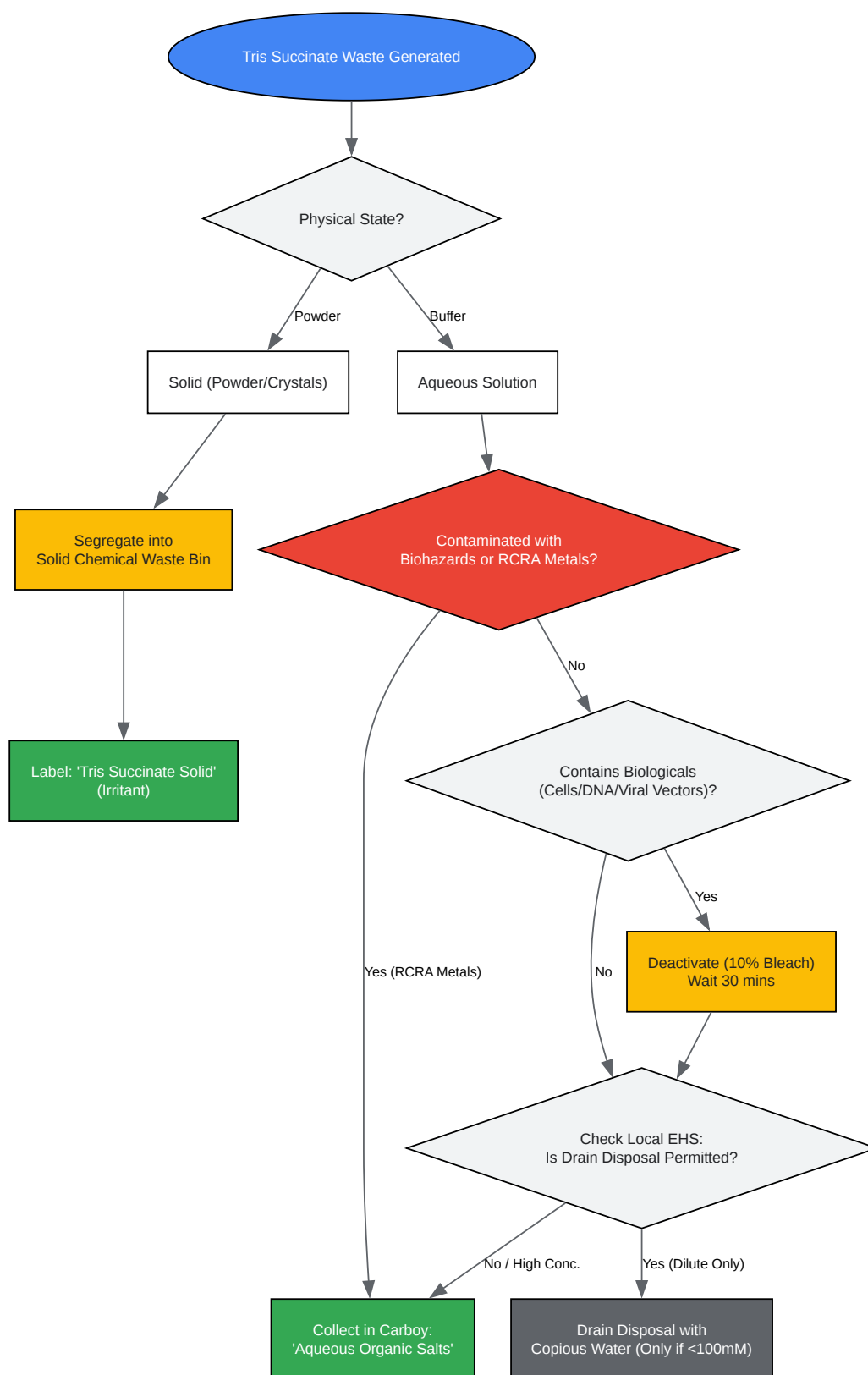
1. The "Non-Toxic" Trap (BOD Load): Although **Tris succinate** is not listed on EPA RCRA P or U lists, it is an organic salt rich in carbon and nitrogen.[1] Discharging high molarity (>1 M) or large volumes into municipal water systems spikes the Biological Oxygen Demand (BOD).[1] This can violate local wastewater permits by depleting dissolved oxygen in aquatic systems, leading to eutrophication [1].[1]

2. Chemical Incompatibility: **Tris succinate** is a reducing agent substrate.

- Do NOT mix with: Strong oxidizing agents (perchlorates, chromates) or strong bases in the waste stream.[1]
- Risk: Exothermic reaction or generation of nitrogen oxides (NOx).[1]

Part 3: Disposal Decision Logic (Visualization)

The following decision tree illustrates the logic for segregating **Tris succinate** waste streams to ensure compliance and safety.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating **Tris succinate** waste based on physical state and biological/chemical co-contaminants.[1]

Part 4: Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Use this for expired powder stocks or spill cleanup debris.[1]

- Container Selection: Use a High-Density Polyethylene (HDPE) wide-mouth jar.[1] Glass is acceptable but poses a breakage risk.[1]
- Segregation: Do not mix with strong oxidizers.
- Labeling: Apply a hazardous waste label.
 - Constituents: **Tris Succinate** (100%).[1]
 - Hazard Checkbox: Irritant.
- Hand-off: Cap tightly. Request pickup from your facility's EHS or licensed contractor (e.g., Veolia, Clean Harbors).[1]

Protocol B: Aqueous Buffer Solutions (Standard Lab Waste)

Use this for running buffers, wash buffers, or dialysis waste.[1]

The "Dilution Solution" Myth: Many researchers assume dilution makes disposal safe. However, Standard Operating Procedure (SOP) dictates that unless your facility has a specific permit for organic load:

- Collection: Pour into a designated "Aqueous Non-Halogenated" waste carboy.
- pH Verification: Check that the pH is between 5 and 9. If the solution was acidified or basified significantly during the experiment, neutralize it before adding to the main carboy to prevent off-gassing [2].[1]

- Documentation: Log the volume and concentration (e.g., "1L, 1M **Tris Succinate**") on the carboy tag.[1]

Protocol C: Mixed Waste (Biological Contamination)

Use this for cell culture supernatants or protein purification fractions containing Tris.[1]

- Deactivation: Add bleach (sodium hypochlorite) to a final concentration of 10% (v/v).[1] Incubate for 30 minutes.
 - Note: Tris can react with hypochlorite to reduce its efficacy slightly; ensure sufficient bleach is used.
- Disposal Stream:
 - If drain disposal is permitted: Flush with 20x volume of water.
 - If drain disposal is restricted (common in EU/California): Collect the deactivated bleach/Tris mixture into a separate carboy labeled "Deactivated Biological Waste." [1] Do not mix with ammonia-containing waste (risk of chloramine gas).[1]

Part 5: Regulatory & Safety Data Reference

Key Chemical Data:

Property	Value	Relevance to Disposal
CAS Number	85169-32-0	Identifier for waste manifests.
pH (0.1M)	~4.0 - 6.0	Mildly acidic; may require neutralization.[1]
Water Solubility	Soluble	High mobility in water systems (spill risk).[1]

| GHS Signals | Warning (H315, H319) | Requires gloves/goggles during handling.[1] |

Expert Insight: While **Tris succinate** is biodegradable, the succinate moiety is a prime carbon source for bacteria.[1] In non-sterile waste tanks, this can lead to rapid bacterial bloom and gas production.[1] Recommendation: Do not store aqueous waste carboys for >90 days to prevent container pressurization from biological activity.

References

- Cole-Parmer. (2006).[1] Material Safety Data Sheet - Tris Buffer, 2M Solution. Retrieved from [\[Link\]](#)[1]
- National Institutes of Health (PubChem). (2025).[1] Tris(hydroxymethyl)aminomethane succinate Compound Summary. Retrieved from [\[Link\]](#)[1]
- Carl Roth. (2024).[1] Safety Data Sheet: Tris-hydrochloride buffer solution. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Tris(hydroxymethyl)aminomethane succinate | C12H28N2O10 | CID 3086186 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. pim-resources.coleparmer.com [\[pim-resources.coleparmer.com\]](https://pim-resources.coleparmer.com)
- 3. cdhfinechemical.com [\[cdhfinechemical.com\]](https://cdhfinechemical.com)
- 4. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
- 5. mmbio.byu.edu [\[mmbio.byu.edu\]](https://mmbio.byu.edu)
- 6. fishersci.be [\[fishersci.be\]](https://fishersci.be)
- 7. chemscience.com [\[chemscience.com\]](https://chemscience.com)
- 8. datasheets.scbt.com [\[datasheets.scbt.com\]](https://datasheets.scbt.com)
- 9. pim-resources.coleparmer.com [\[pim-resources.coleparmer.com\]](https://pim-resources.coleparmer.com)

- [10. brukerspatialbiology.com \[brukerspatialbiology.com\]](https://brukerspatialbiology.com)
- [11. oxfordlabchem.com \[oxfordlabchem.com\]](https://oxfordlabchem.com)
- To cite this document: BenchChem. [Part 1: Executive Summary & Immediate Action]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1622931/docs#part-1-executive-summary-immediate-action\]](https://www.benchchem.com/product/b1622931/docs#part-1-executive-summary-immediate-action)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)